

S14-95 degradation and stability in solution

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Compound of Interest

Compound Name: S14-95

Cat. No.: B15575123

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Technical Support Center: S14-95

Welcome to the technical support center for **S14-95**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and handling of **S14-95** in solution. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **S14-95** and what is its mechanism of action?

A1: **S14-95** is a novel inhibitor of the Janus kinase/signal transducers and activators of transcription (JAK/STAT) pathway.^{[1][2]} It was originally isolated from the fungus *Penicillium* sp.^{[1][2]} Its inhibitory effects are achieved by preventing the phosphorylation of the STAT1 α transcription factor and inhibiting the activation of p38 MAP kinase.^[1]

Q2: What are the basic physicochemical properties of **S14-95**?

A2: The key properties of **S14-95** are summarized in the table below.

Property	Value	Reference
Synonym	(3S, 4aR, 6aR, 12aR, 12bS)-3-(Acetyloxy)-1, 3, 4, 4a, 5, 6, 6a, 12, 12a, 12b-decahydro-4, 4, 6a, 12b-tetramethyl-9-phenyl-2H, 11H-naphtho[2, 1-b]pyrano[3, 4-e]pyran-11-one	
Molecular Formula	C ₂₈ H ₃₄ O ₅	[3]
Molecular Weight	450.6 Da	[3]
CAS Number	419532-92-6	[3]
Purity	>95%	[3]
IC ₅₀	5.4 - 10.8 µM (for IFN-γ mediated expression); 10.8 µM (for COX-2 and NOS II expression)	[1][3]

Q3: How should I store **S14-95**?

A3: **S14-95** should be stored at -20°C for both short and long-term storage.[3] It is important to store it under desiccating conditions to prevent degradation.[3] The shelf life of the compound is up to 12 months under these conditions.[3]

Q4: What is the recommended solvent for dissolving **S14-95**?

A4: **S14-95** is soluble in Methanol.[3] For cell-based assays, it is common practice to prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it to the final working concentration in the cell culture medium.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Inconsistent or no inhibitory effect observed.	1. Degradation of S14-95: Improper storage or multiple freeze-thaw cycles of stock solutions. 2. Precipitation in media: The final concentration of the organic solvent (e.g., DMSO) may be too high, causing the compound to precipitate. 3. Inaccurate concentration: Errors in calculation or pipetting.	1. Prepare fresh working solutions from a properly stored stock. Avoid repeated freeze-thaw cycles by aliquoting the stock solution. 2. Ensure the final solvent concentration is low (typically $\leq 0.5\%$) and vortex the final solution well. 3. Double-check all calculations and ensure pipettes are calibrated.
High background or off-target effects.	1. Concentration too high: The concentration of S14-95 used may be causing non-specific effects. 2. Solvent toxicity: The concentration of the vehicle (e.g., DMSO) may be toxic to the cells.	1. Perform a dose-response experiment to determine the optimal, non-toxic concentration. 2. Ensure the final solvent concentration is consistent across all wells, including a vehicle-only control.
Precipitate forms in the stock solution upon storage.	1. Solvent evaporation: The cap on the storage vial may not be airtight. 2. Low temperature solubility: The compound may have limited solubility in the chosen solvent at -20°C .	1. Ensure vials are sealed tightly with appropriate caps. 2. If precipitation is observed upon thawing, gently warm the solution to 37°C and vortex to redissolve before making dilutions.

Experimental Protocols

Protocol 1: Preparation of S14-95 Stock Solution

- Calculate the required mass: Based on the desired stock concentration (e.g., 10 mM), calculate the mass of **S14-95** needed using its molecular weight (450.6 g/mol).

- Dissolution: Add the appropriate volume of the chosen solvent (e.g., Methanol or DMSO) to the vial containing the solid **S14-95**.
- Ensure complete dissolution: Vortex the solution thoroughly. If necessary, sonicate briefly or warm gently in a 37°C water bath.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles and store at -20°C under desiccating conditions.

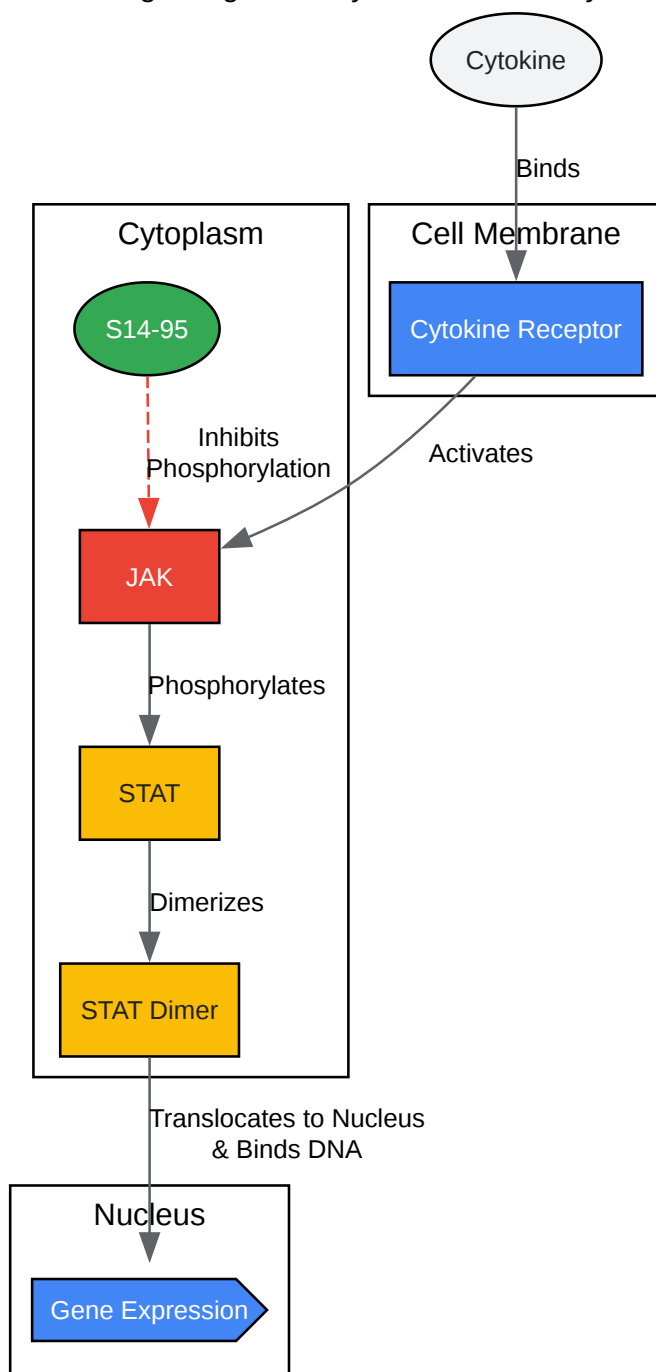
Protocol 2: General Stability Assessment of S14-95 in Solution

This protocol provides a general framework for assessing the stability of **S14-95** in a specific solvent or buffer.

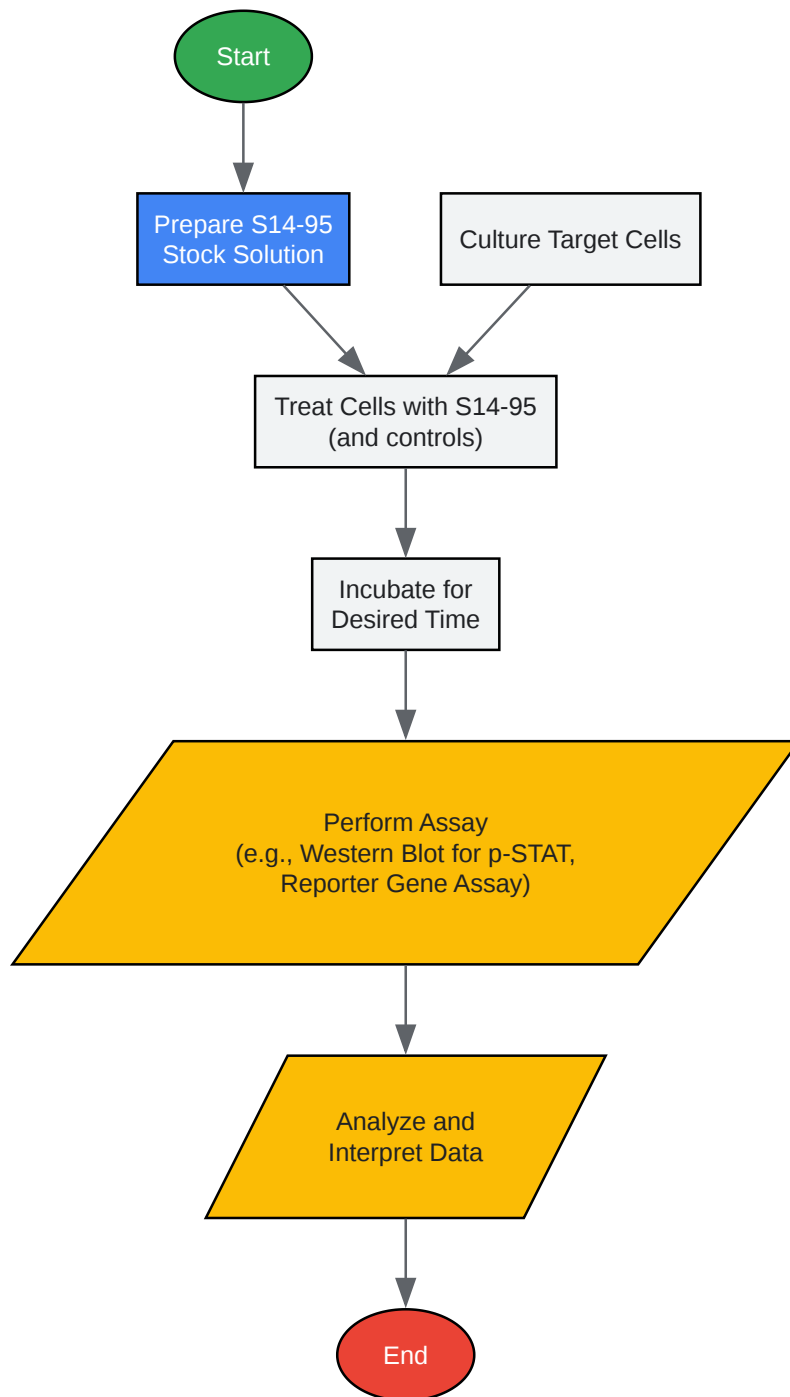
- Prepare the **S14-95** solution: Prepare a solution of **S14-95** in the solvent/buffer of interest at a known concentration.
- Initial analysis (Time 0): Immediately analyze the solution using a suitable analytical method (e.g., HPLC-UV, LC-MS) to determine the initial concentration and purity.
- Storage under defined conditions: Store aliquots of the solution under various conditions you wish to test (e.g., -20°C, 4°C, room temperature, protected from light vs. exposed to light).
- Time-point analysis: At regular intervals (e.g., 1, 3, 7, 14, and 30 days), retrieve an aliquot from each storage condition and re-analyze it using the same analytical method.
- Data analysis: Compare the concentration and purity of **S14-95** at each time point to the initial measurement. Calculate the percentage of degradation over time for each condition.

Visualizations

JAK/STAT Signaling Pathway and Inhibition by S14-95

[Click to download full resolution via product page](#)Caption: Inhibition of the JAK/STAT signaling pathway by **S14-95**.

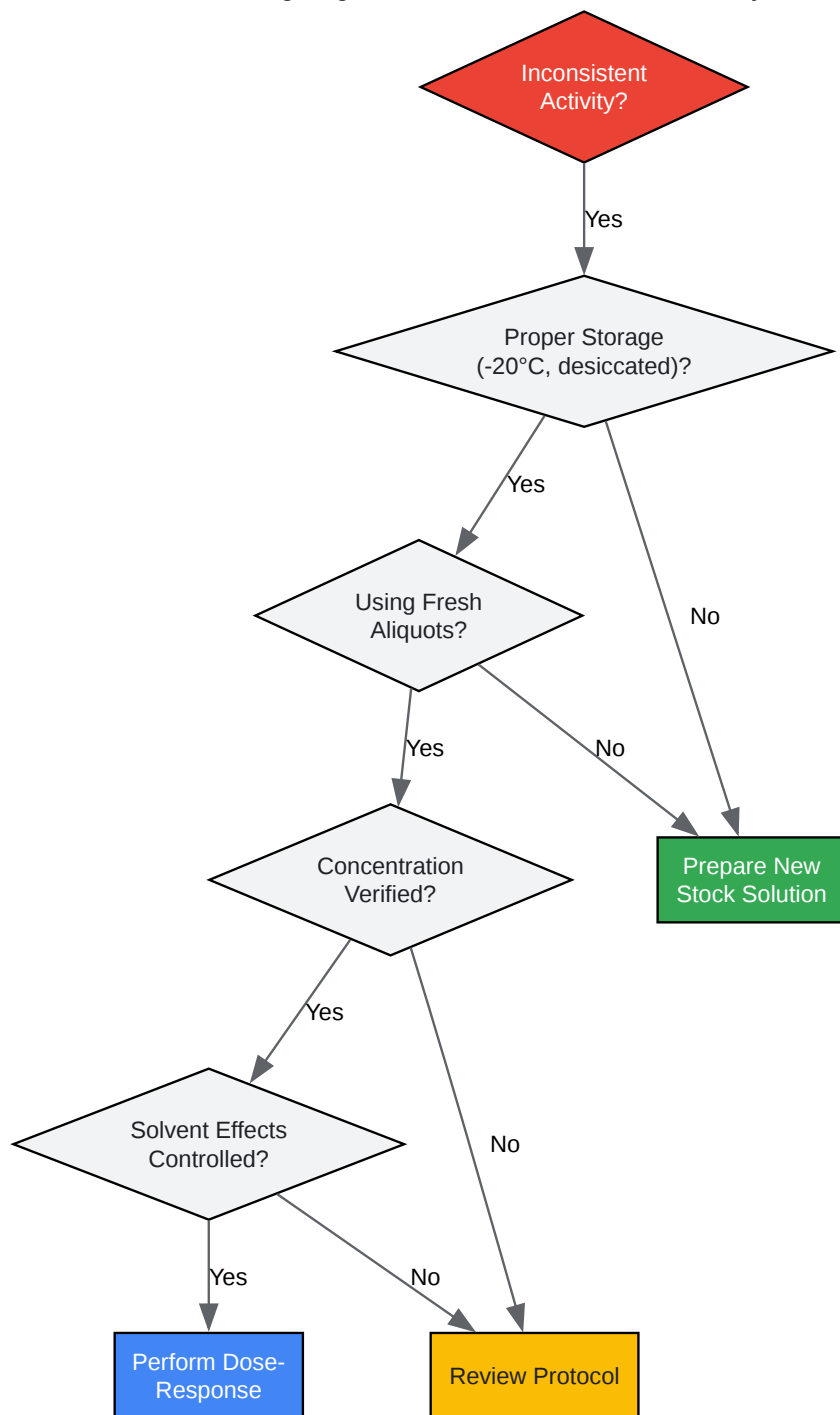
Experimental Workflow for Assessing S14-95 Activity



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Caption: A general workflow for cell-based experiments with **S14-95**.

Troubleshooting Logic for Inconsistent S14-95 Activity

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References

- 1. S14-95, a novel inhibitor of the JAK/STAT pathway from a *Penicillium* species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. portal.research.lu.se [portal.research.lu.se]
- 3. S14-95, JAK/STAT pathway inhibitor (CAS 419532-92-6) | Abcam [abcam.com]
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